



Application Notes and Protocols for Novel Polymer Testing using RJG DECOUPLED MOLDING®

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These application notes provide a detailed framework for utilizing RJG's DECOUPLED MOLDING® methodology to characterize the processability and key physical properties of novel polymers. This approach offers a systematic and data-driven alternative to traditional trial-and-error methods, enabling more efficient material evaluation and development. By separating the injection molding process into distinct stages—fill, pack, and hold—DECOUPLED MOLDING® allows for precise control and analysis of a polymer's behavior under various processing conditions.[1][2][3][4][5] This is particularly valuable for characterizing new materials where processing windows are unknown.

The use of in-mold cavity pressure sensors is central to this methodology, providing real-time feedback on the material's state within the mold.[6][7] This data, when captured and analyzed with systems like RJG's eDART®, allows for the direct correlation of process parameters to material properties such as viscosity, shrinkage, and compressibility.[8][9]

Core Principles of DECOUPLED MOLDING® for Polymer Testing

Traditional injection molding often combines the fill and pack stages, making it difficult to distinguish the individual effects of pressure and velocity on the final part.[5] DECOUPLED



MOLDING® separates these stages, allowing for a more controlled and analytical approach.[1] [2][3][4][10]

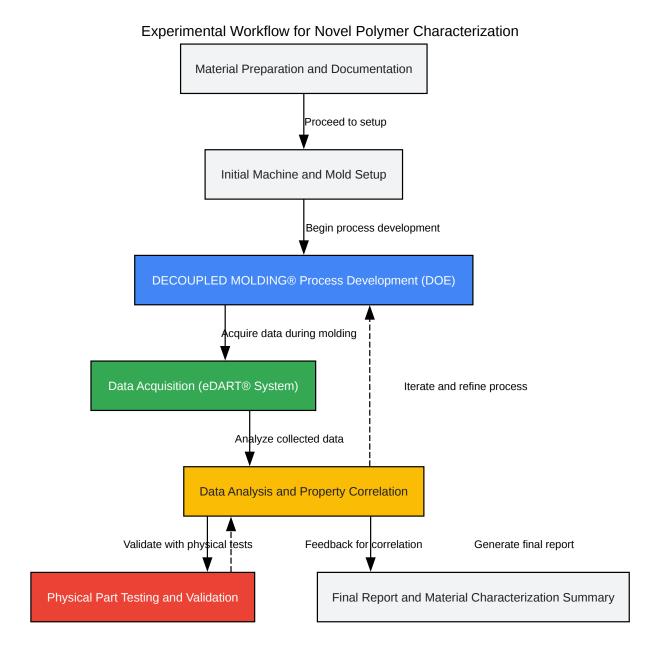
- DECOUPLED MOLDING® II (DII): This method separates the process into two stages: a velocity-controlled fill and a pressure-controlled pack and hold.[5] The goal is to fill the mold to approximately 95-98% capacity at a controlled velocity and then switch to a set pressure to pack out the part and hold it until the gate freezes.[2] This method helps to minimize the impact of viscosity variations during the fill stage.[5]
- DECOUPLED MOLDING® III (DIII): DIII further separates the process into three distinct stages: a velocity-controlled fill, a velocity-controlled pack, and a pressure-controlled hold.[5]
 [6] This method provides the most precise control, especially when using cavity pressure sensors to trigger the switch from the packing to the holding stage.[1][6] By packing to a specific cavity pressure, the process can compensate for viscosity shifts from shot to shot, ensuring a consistent amount of material is packed into the mold.[6]

For novel polymer testing, a DECOUPLED MOLDING® III approach is highly recommended as it provides the most detailed insight into the material's behavior.

Experimental Workflow for Novel Polymer Characterization

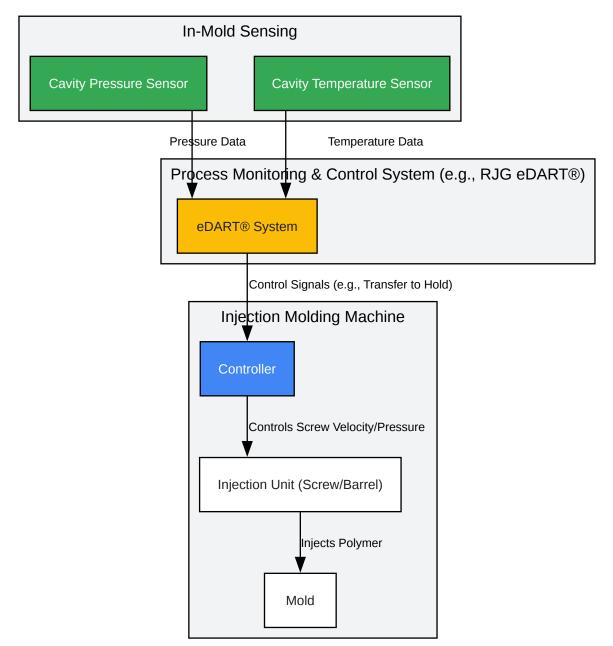
The following workflow outlines a systematic approach to characterizing a novel polymer using DECOUPLED MOLDING®.



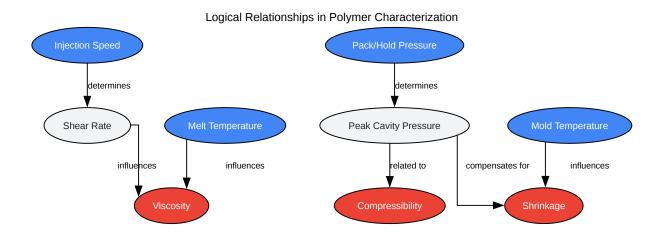




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